

An In-Depth Technical Guide to 3,6-Dimethoxypyridine-2-carbaldehyde

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Compound of Interest

Compound Name: 3,6-Dimethoxypyridine-2-carbaldehyde

Cat. No.: B13575342

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For Researchers, Scientists, and Drug Development Professionals

Introduction: A Versatile Heterocyclic Building Block

3,6-Dimethoxypyridine-2-carbaldehyde is a polysubstituted aromatic aldehyde built upon a pyridine scaffold. This molecule is of significant interest to synthetic and medicinal chemists due to its unique combination of reactive functional groups and the inherent biological relevance of the pyridine core. The strategic placement of an aldehyde at the C2 position, flanked by a methoxy group at C3, and another methoxy group at the C6 position, creates a distinct electronic and steric environment. This arrangement governs its reactivity and makes it a valuable intermediate in the synthesis of complex heterocyclic systems, novel ligands for coordination chemistry, and potential pharmaceutical agents.

The aldehyde group serves as a primary reaction handle for nucleophilic additions and condensations, while the methoxy groups can be used to modulate solubility, electronic properties, and metabolic stability in derivative compounds. Furthermore, the pyridine nitrogen atom provides a site for potential coordination to metal centers or protonation, influencing the overall physicochemical properties of the molecule. This guide provides a comprehensive

overview of the nomenclature, physicochemical properties, synthesis, reactivity, and safe handling of **3,6-Dimethoxypyridine-2-carbaldehyde**.

Nomenclature and Physicochemical Properties

A clear understanding of the fundamental properties of a chemical entity is the foundation for its effective use in research and development.

IUPAC Name and Structural Identifiers

- IUPAC Name: **3,6-Dimethoxypyridine-2-carbaldehyde**
- Synonyms: 3,6-Dimethoxy-2-pyridinecarboxaldehyde
- CAS Number: 1073430-80-6

Table 1: Chemical Identifiers and Properties

Property	Value
Molecular Formula	C ₈ H ₉ NO ₃
Molecular Weight	167.16 g/mol
Canonical SMILES	<chem>COC1=CC=C(N=C1C=O)OC</chem>
InChI Key	Information not widely available in public databases.
Appearance	Typically a solid at room temperature, though appearance may vary based on purity.
Solubility	Expected to be soluble in common organic solvents like dichloromethane, chloroform, and ethyl acetate.

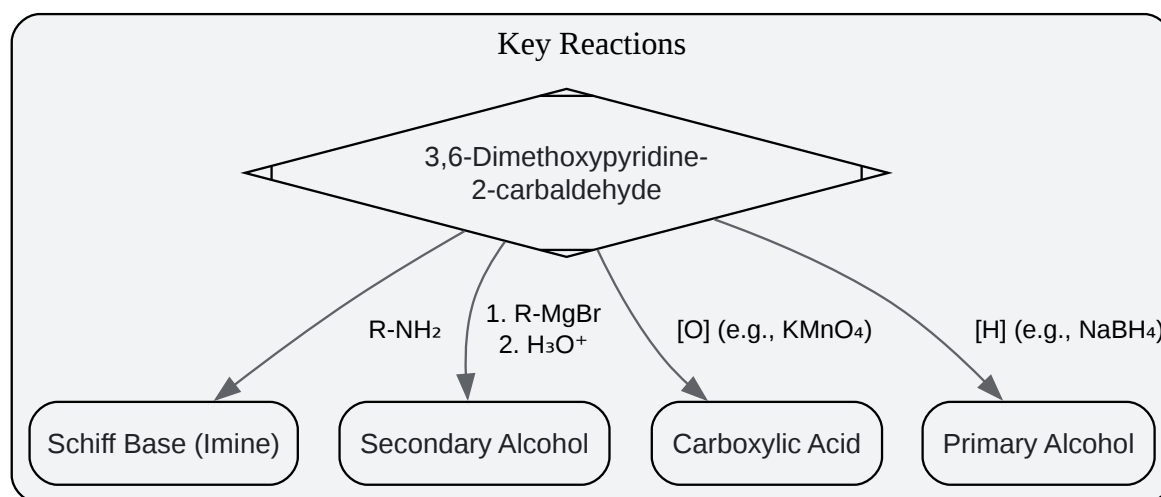
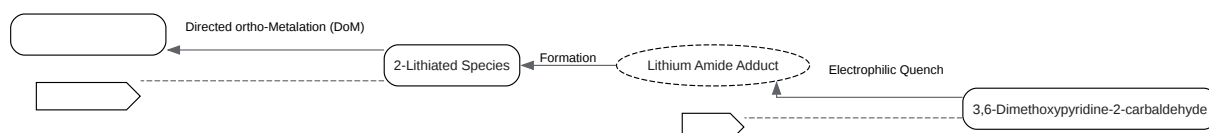
Synthesis and Mechanistic Considerations

The synthesis of polysubstituted pyridines often requires multi-step sequences. While specific, peer-reviewed synthesis protocols for **3,6-Dimethoxypyridine-2-carbaldehyde** are not

abundant in the public literature, its synthesis can be logically approached from common pyridine precursors through established organic transformations. A plausible synthetic strategy involves the selective functionalization of a pre-existing dimethoxypyridine ring.

Retrosynthetic Analysis

A logical disconnection approach points towards 2,5-dimethoxypyridine as a potential starting material. The introduction of the formyl group at the C2 position can be achieved through a directed ortho-metalation (DoM) strategy, which is a powerful tool for the regioselective functionalization of substituted aromatic and heteroaromatic rings.



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